

Executive Safety Directive: The "Silent" Hazard[2]

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Compound of Interest

Compound Name: DEANO (sodium)

Cat. No.: B12388995

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WARNING: The primary risk with DEANO is not just its toxicity, but its pressure-generating potential.[1]

As a nitric oxide (NO) donor, DEANO is designed to release gas.[1] In a physiological buffer (pH 7.4), it has a half-life of approximately 2 minutes at 37°C. However, many researchers make the critical error of aspirating "spent" media or stock solutions into a sealed waste container too quickly.[1]

The Danger: If DEANO is placed into a waste drum at neutral or acidic pH while still active, it will continue to off-gas NO.[1] In a tightly sealed container, this creates a pressure bomb.[1]

Core Directive: You must ensure Total Gas Evolution (TGE) has occurred in a controlled, open environment before the waste container is sealed.[1]

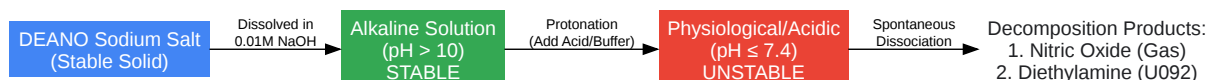
The Mechanism: Understanding the pH Switch

To dispose of DEANO safely, you must exploit its chemical instability.[1] DEANO is an ionic adduct that stabilizes NO in an alkaline environment but releases it when protonated.

- High pH (>10): Stable. The molecule remains intact.

- Physiological pH (7.4): Rapid release (Half-life ~2–16 mins depending on temp).[1]
- Low pH (<5.0): Instantaneous, violent decomposition.[1]

Mechanism Visualization



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Figure 1: The pH-dependent stability switch of DEANO.[1][2][3] Disposal relies on forcing the transition from Green (Stable) to Red (Unstable) in a controlled environment.[2]

Physicochemical & Safety Data

Property	Value	Implication for Handling
CAS Number	372965-00-9	Use for EHS labeling.[1][2][3]
Half-Life	~2 min (37°C, pH 7.[1][2][3] [4]4)	Short, but residual activity persists at room temp.[1][2][3]
Solubility	>100 mg/mL (Water)	Highly soluble; spills spread easily.[2][3]
Byproduct	Diethylamine (DEA)	RCRA Code U092.[2][3] Toxic and flammable.[5]
PPE	Nitrile gloves, Goggles, Lab Coat	Hypotension Risk: Avoid inhalation of powder.[1][2][3][6]

Detailed Disposal Protocols

Scenario A: Disposal of Solid Waste (Expired/Unused Powder)

Do not attempt to dissolve and neutralize large quantities of solid powder yourself unless necessary. The gas evolution can be overwhelming.

- Container: Keep the substance in its original glass vial.
- Secondary Containment: Place the vial inside a clear plastic bag or a secondary plastic jar.
- Labeling: Affix a hazardous waste label.
 - Constituents: "Diethylamine NONOate sodium salt."
 - Hazard Checkboxes: Toxic, Flammable (Solids), Reactive (Potential gas generation).[1]
- Hand-off: Transfer directly to your institution's EHS (Environmental Health & Safety) team.[1]

Scenario B: Liquid Waste (Stock Solutions & Cell Media)

This is the most common workflow. You must "decommission" the solution.

Prerequisites:

- Perform all steps in a Fume Hood.
- Ensure the vessel is OPEN (Uncapped).

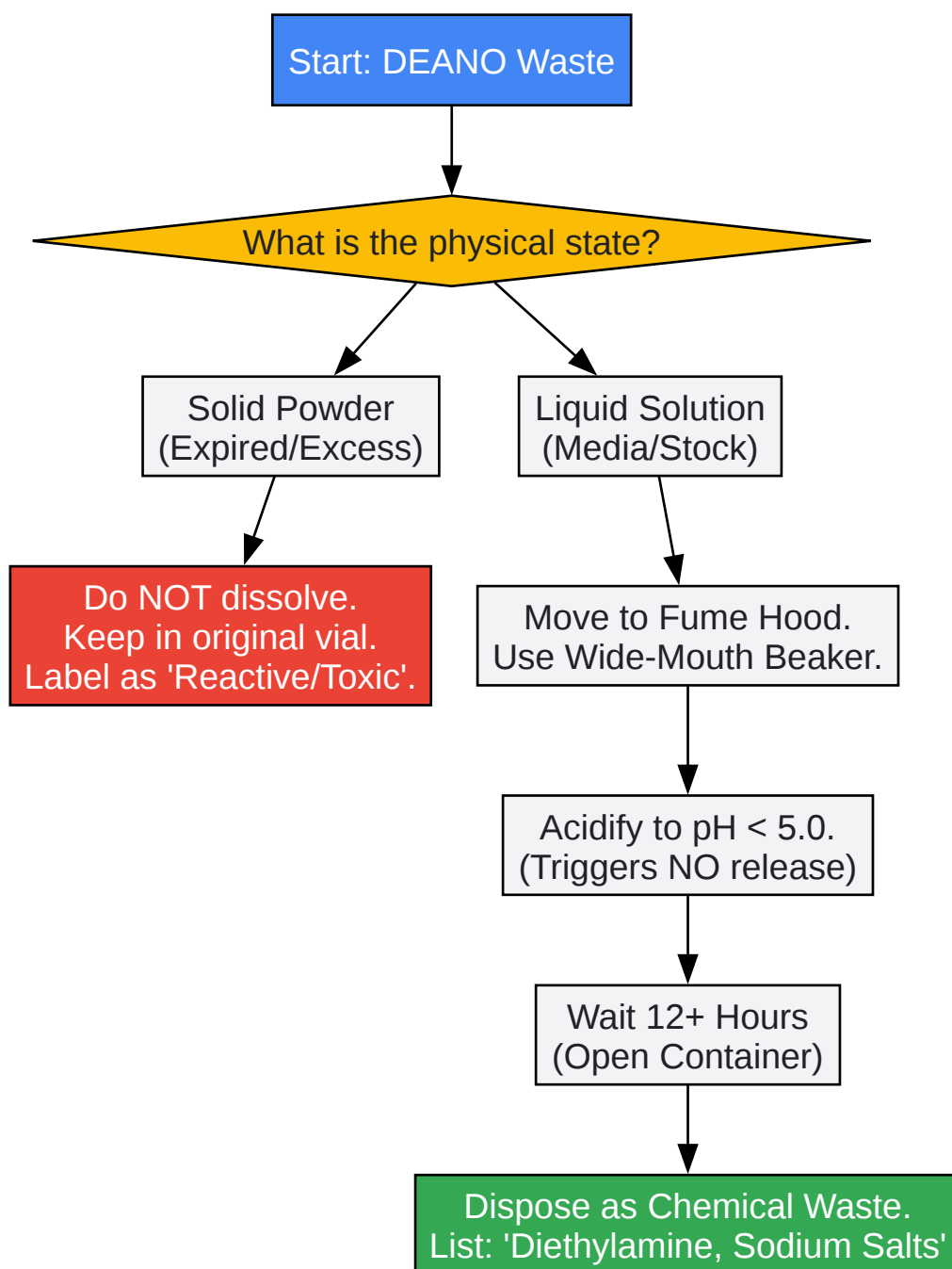
Step-by-Step Protocol:

- Collection: Collect all DEANO-containing media or stock solutions in a wide-mouth beaker.
- Acidification (The Trigger):
 - Slowly add dilute acid (e.g., 1N HCl or 10% acetic acid) to the beaker.[1]
 - Target: Lower pH to < 5.0.
 - Observation: You may see bubbling or fuming (NO gas). This is the active drug decomposing.
- The Wait Period:
 - Leave the beaker open in the back of the fume hood for at least 12 hours (Overnight).

- Why? This ensures Total Gas Evolution. The half-life is short, but the "tail" of the reaction can linger.[\[1\]](#)
- Final pH Check:
 - After 12 hours, check pH.[\[1\]](#) If acidic, neutralize back to pH 7.0 using Sodium Hydroxide (NaOH) for safer handling, or leave as acidic waste depending on your facility's rules.[\[1\]](#)
- Disposal:
 - Pour the now-inert (degassed) liquid into the Hazardous Chemical Waste container.
 - Crucial Labeling: Even though the NO is gone, the solution contains Diethylamine.[\[1\]](#) You must list "Diethylamine" on the waste tag.

Decision Tree: The Disposal Workflow

Use this logic flow to determine the correct action for your specific situation.



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Figure 2: Operational decision tree for DEANO waste management.[1][2][3]

Emergency Procedures

- Spill (Solid): Do not sweep dry. Cover with a paper towel dampened with alkaline buffer (pH > 10) to dissolve and stabilize, then wipe up.[1] Place wipes in a sealed bag in the fume

hood.

- Spill (Liquid): Absorb with vermiculite or spill pads. Place in fume hood to off-gas.
- Exposure (Inhalation): Move to fresh air immediately. DEANO causes vasodilation; if the victim feels faint (hypotension), seek medical attention.[1]

Regulatory Compliance (RCRA)

While DEANO itself is often not explicitly listed, its decomposition product, Diethylamine, is a U-Listed Waste (U092) under US EPA regulations (40 CFR 261.33).[1]

- Implication: You cannot pour DEANO waste down the sink. It must be treated as hazardous chemical waste.[6]
- Characteristic Waste: If un-neutralized, DEANO waste may also be classified as D003 (Reactive) due to its ability to generate toxic gases.[1]

References

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